

Application Notes and Protocols: Oligopeptide-20 for Tissue Regeneration Research

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Compound of Interest

Compound Name: Oligopeptide-20

Cat. No.: B12378067

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Audience: Researchers, scientists, and drug development professionals.

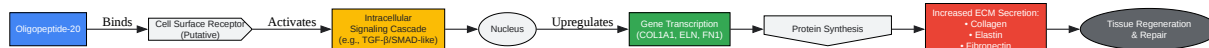
Introduction

Oligopeptide-20, a synthetic peptide composed of 12 amino acids (Arg-Arg-Leu-Glu-Met-Tyr-Cys-Ala-Pro-Leu-Lys-Pro), is a bioactive agent with significant potential in the field of tissue regeneration.[1][2][3] It functions as a biomimetic of growth factors involved in normal skin growth and wound repair.[1] Research has demonstrated its role in promoting the proliferation of key skin cells like keratinocytes and fibroblasts, stimulating the synthesis of extracellular matrix (ECM) components, and reducing apoptosis.[1][2][3] These properties make **Oligopeptide-20** a compelling candidate for research in skin repair, anti-aging, and hair growth stimulation.[1][4][5]

Mechanism of Action

Oligopeptide-20 exerts its regenerative effects by signaling to cells to activate natural repair mechanisms.[6] It positively regulates the expression of essential ECM proteins, including collagen, elastin, and fibronectin, which are crucial for providing structural integrity and elasticity to tissues.[1] By boosting the production of these components, **Oligopeptide-20** helps to rebuild and strengthen the dermal structure.[1][6] The peptide also increases levels of hyaluronic acid and enhances cell attachment, both vital processes in wound healing and skin regeneration.[2][3] While the precise signaling cascade is a subject of ongoing research, its effects on ECM synthesis are consistent with the activation of pathways such as the

Transforming Growth Factor- β (TGF- β) pathway, which is a key regulator of fibroblast activity and collagen production.[7][8][9]



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Caption: Proposed signaling pathway for **Oligopeptide-20** in fibroblasts.

Data Presentation

Quantitative data from in vitro and in vivo studies are summarized below, highlighting the efficacy of **Oligopeptide-20**.

Table 1: Summary of In Vitro Effects on Human Fibroblasts

Parameter	Fold Increase	Cell Type	Reference
Collagen Expression	1.4-fold	Fibroblasts	[1]
Elastin Expression	1.4-fold	Fibroblasts	[1]
Fibronectin Expression	4.3-fold	Fibroblasts	[1]

Table 2: Summary of Clinical (In Vivo) Anti-Aging Effects

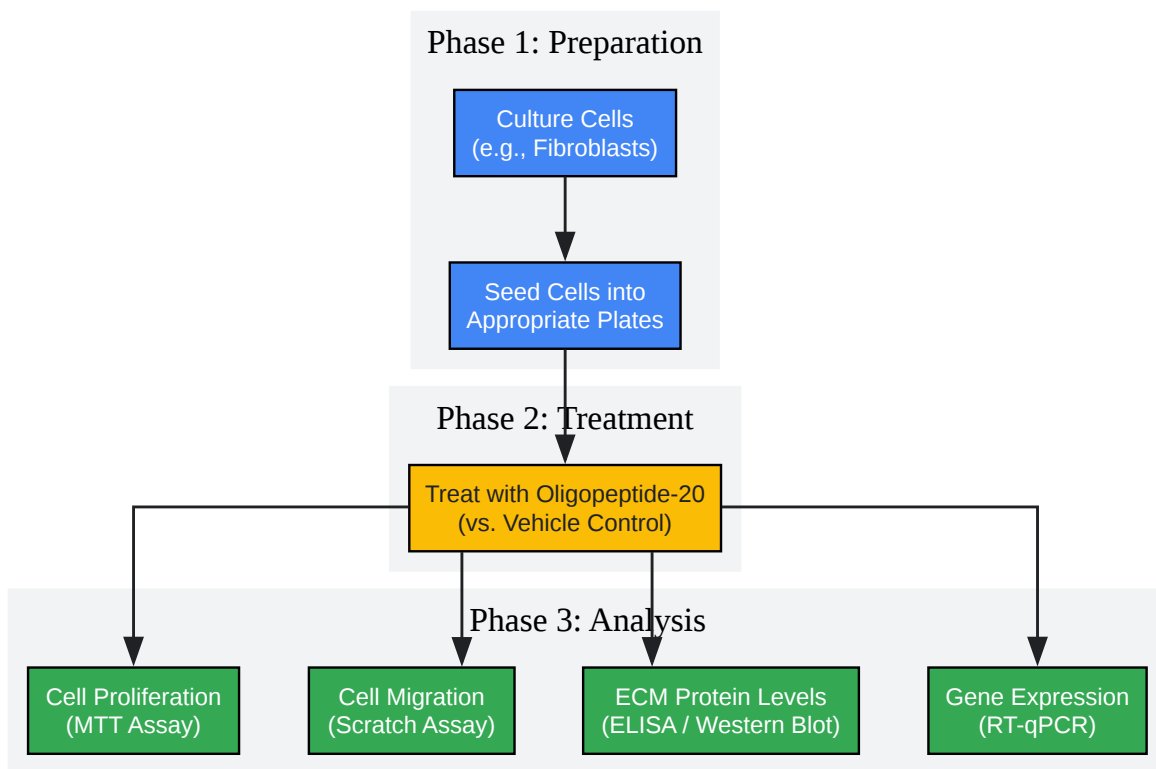
Parameter	Improvement (%)	Duration	Concentration	Reference
Average Number & Width of Wrinkles (Sew)	11.7% (p < 0.05)	2 Months	0.003% (300 ppm)	[2][3][10]
Cyclic Average Roughness (cR3)	12.2% (p < 0.005)	2 Months	0.003% (300 ppm)	[2][3][10]

Applications in Tissue Regeneration Research

- **Dermal Wound Healing:** **Oligopeptide-20**'s ability to stimulate fibroblast and keratinocyte proliferation and ECM deposition makes it a valuable compound for studying skin repair mechanisms.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- **Anti-Aging and Skin Rejuvenation:** By increasing collagen and elastin, it can be used in models to investigate the reversal or prevention of skin aging signs like wrinkles and loss of firmness.[\[12\]](#)[\[13\]](#)
- **Hair Growth Stimulation:** **Oligopeptide-20** is implicated in promoting hair growth and may be used in research focused on hair follicle revitalization and alopecia treatments.[\[4\]](#)[\[14\]](#)
- **Bone and Cartilage Regeneration:** Peptides that mimic growth factors like TGF- β have applications in bone and cartilage tissue engineering; **Oligopeptide-20**'s properties suggest it could be explored in these contexts.[\[15\]](#)[\[16\]](#)

Experimental Protocols

The following are representative protocols for assessing the efficacy of **Oligopeptide-20** in vitro. Researchers should optimize concentrations and incubation times for their specific cell lines and experimental conditions.



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